

# Handling and safety precautions for 4-Nitrophenylacetonitrile in the lab

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## Compound of Interest

Compound Name: 4-Nitrophenylacetonitrile

Cat. No.: B121139

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## Application Notes and Protocols for 4-Nitrophenylacetonitrile

### Introduction

These application notes provide comprehensive safety, handling, and experimental protocols for **4-Nitrophenylacetonitrile** (CAS No. 555-21-5). This compound, also known as p-nitrobenzyl cyanide, is a beige to yellow crystalline powder used as a laboratory chemical and an intermediate in organic synthesis.[1][2][3] Due to its toxicity profile, strict adherence to safety protocols is mandatory. This document is intended for researchers, scientists, and drug development professionals.

### Hazard Identification and Toxicology

**4-Nitrophenylacetonitrile** is classified as a hazardous chemical.[2] It is harmful if swallowed, in contact with skin, or inhaled.[2][4] A primary concern is its potential to be metabolized to cyanide in the body, which can inhibit cytochrome oxidase, impairing cellular respiration and leading to severe health effects such as headache, dizziness, unconsciousness, and potentially death.[1] The toxicological properties have not been fully investigated, and chronic effects may be delayed.[1]

Table 1: Toxicological and Hazard Information

Hazard Classification	Description	GHS Pictogram	Signal Word
Acute Toxicity, Oral (Category 4)	Harmful if swallowed. [2][4]	GHS07	Warning[2]
Acute Toxicity, Dermal (Category 4)	Harmful in contact with skin.[2][4]	GHS07	Warning[2]
Acute Toxicity, Inhalation (Category 4)	Harmful if inhaled.[2][4]	GHS07	Warning[2]
Skin Irritation	May cause skin irritation.[1]	-	-
Eye Irritation	May cause eye irritation.[1]	-	-
Specific Target Organ Toxicity	May be metabolized to cyanide, which impairs cellular respiration.[1][5]	-	-

## Physicochemical Data

Proper handling and storage procedures are informed by the physicochemical properties of the compound.

Table 2: Physicochemical Properties of **4-Nitrophenylacetonitrile**

Property	Value	Reference(s)
Synonyms	p-Nitrobenzyl cyanide, 4-Nitrobenzeneacetonitrile	[1][2]
CAS Number	555-21-5	[1][6]
Molecular Formula	C8H6N2O2	[1][6]
Molecular Weight	162.15 g/mol	[1][6]
Appearance	Cream to yellow crystalline powder/needles	[1][3]
Melting Point	113-118 °C	[2][6]
Boiling Point	195-197 °C @ 12-16 mmHg	[2][3]
Solubility	Insoluble in water	[1][7]
Stability	Stable under normal temperatures and pressures	[1][5]
Incompatibilities	Strong oxidizing agents, strong reducing agents, strong acids, strong bases	[1][5]
Hazardous Decomposition	Nitrogen oxides, carbon monoxide, carbon dioxide, irritating and toxic fumes	[1][5]

## Standard Laboratory Protocols

### Personal Protective Equipment (PPE)

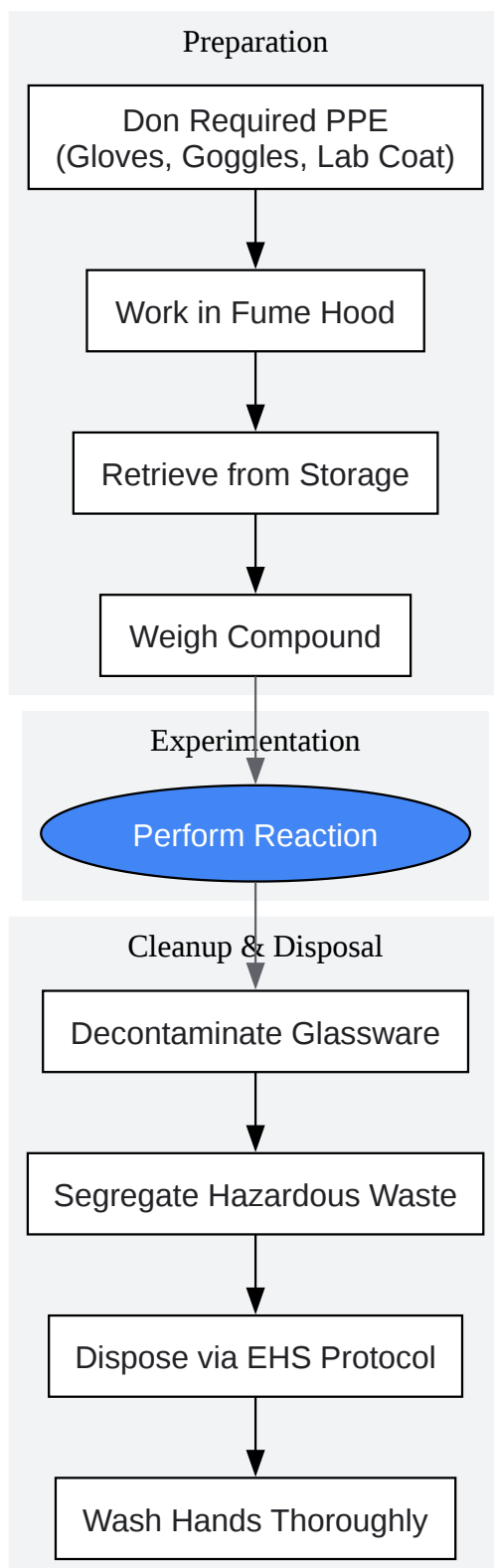
A comprehensive PPE ensemble is required when handling **4-Nitrophenylacetonitrile** to minimize exposure.

- **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]

- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or chemical protective clothing to prevent skin exposure.[\[1\]](#)[\[8\]](#)
- Respiratory Protection: Use a NIOSH-approved respirator (e.g., N95 dust mask for solids) or work within a certified chemical fume hood.[\[1\]](#)[\[6\]](#) A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed whenever workplace conditions warrant a respirator's use.[\[1\]](#)
- Footwear: Closed-toe shoes are mandatory in the laboratory.[\[8\]](#)

## Handling and Storage

- Handling:
  - Always handle **4-Nitrophenylacetonitrile** within a chemical fume hood to minimize inhalation risk.
  - Use with adequate ventilation and minimize dust generation and accumulation.[\[1\]](#)[\[5\]](#)
  - Avoid contact with eyes, skin, and clothing.[\[5\]](#)
  - Do not eat, drink, or smoke when using this product.[\[4\]](#)
  - Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)
  - Remove contaminated clothing and wash it before reuse.[\[1\]](#)[\[5\]](#)
- Storage:
  - Store in a tightly closed container.[\[1\]](#)[\[5\]](#)
  - Keep in a cool, dry, and well-ventilated area.[\[2\]](#)[\[9\]](#)
  - Store away from incompatible substances such as strong acids, bases, oxidizing agents, and reducing agents.[\[5\]](#)
  - Store in a locked cabinet or area accessible only to authorized personnel.[\[9\]](#)



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Caption: General lab workflow for handling **4-Nitrophenylacetonitrile**.

## Emergency Procedures

Facilities storing or utilizing this material must be equipped with an eyewash station and a safety shower.[1]

## First-Aid Measures

Immediate medical attention is required for all routes of exposure.

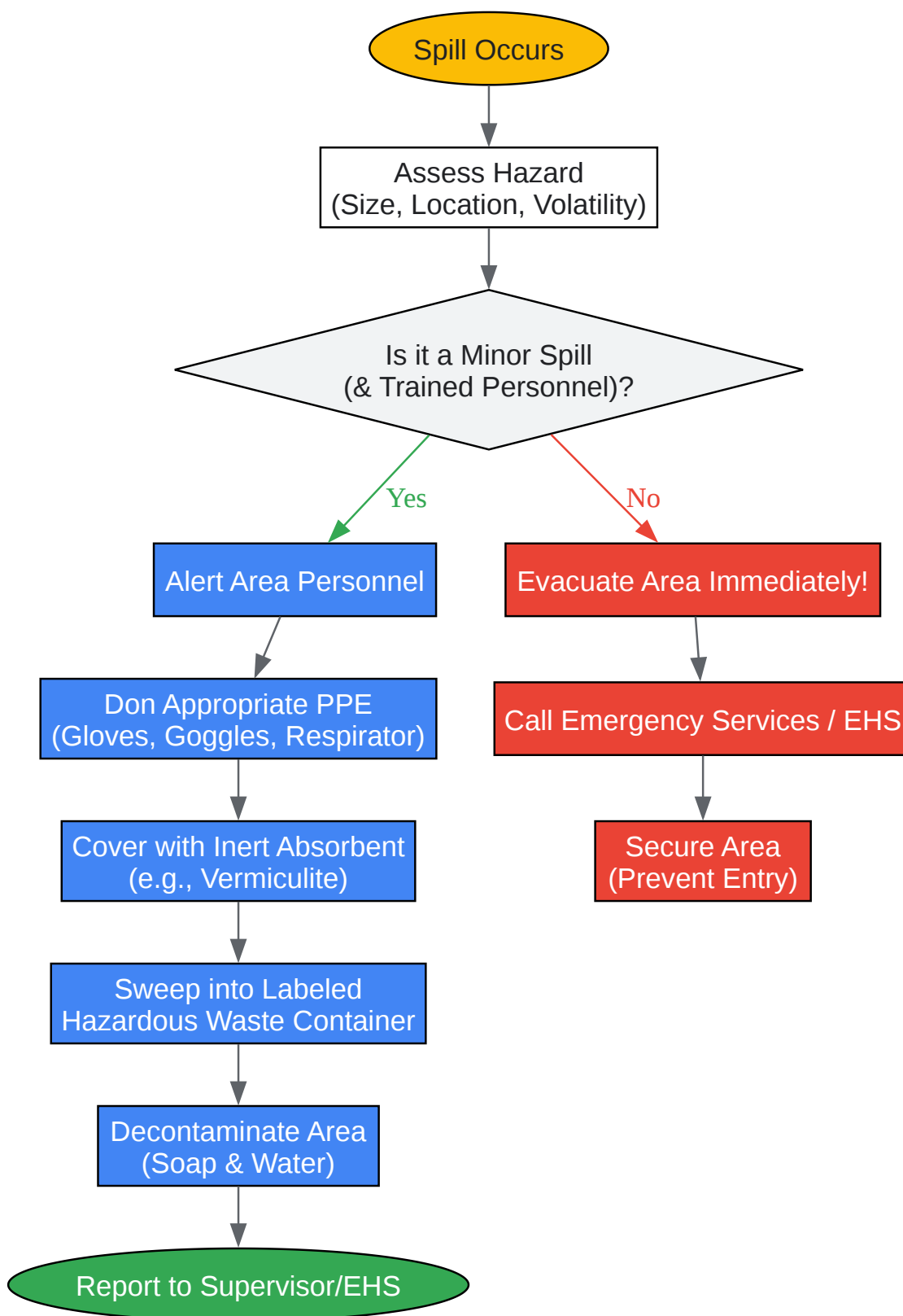
- Inhalation: Remove the victim from exposure to fresh air immediately.[1][5] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[5] Call a poison center or doctor.[2]
- Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[1][5] Get medical aid.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][5] Get medical attention.[2]
- Ingestion: If the victim is conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.[1][5] Do NOT induce vomiting.[1][5] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[4]

## Spill and Leak Protocol (Minor Spill < 5g)

This protocol applies to small, contained spills that can be managed by trained laboratory personnel.

- Alert & Evacuate: Alert personnel in the immediate area. Restrict access.
- Assess: Ensure the spill does not pose a fire or major inhalation hazard. If it does, evacuate and call emergency services.
- PPE: Don appropriate PPE, including a respirator, chemical-resistant gloves, and safety goggles.[10]
- Containment: Prevent the spread of dust. Do not use a dry brush.

- Cleanup: Gently cover the spill with an inert, non-combustible absorbent material (e.g., sand, vermiculite).[\[11\]](#) Sweep up the mixture and place it into a suitable, labeled container for hazardous waste disposal.[\[1\]](#)[\[5\]](#) Avoid generating dusty conditions.[\[1\]](#)
- Decontamination: Clean the spill area with soap and water, collecting the cleaning materials as hazardous waste.[\[12\]](#)[\[13\]](#)
- Ventilate: Allow the area to ventilate before resuming work.[\[1\]](#)
- Report: Report the incident to the laboratory supervisor and Environmental Health & Safety (EHS) office.[\[10\]](#)[\[12\]](#)



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